

Crystal Structure & Conformational Analysis of Peptides Containing 2,3-Dimethylphenylalanine[1]

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Compound of Interest

Compound Name: 2,3-Dimethyl-L-Phenylalanine

CAS No.: 259726-55-1

Cat. No.: B3255783

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Executive Summary: The Role of 2,3-Me₂Phe in Topographical Control

In the rational design of peptidomimetics, 2,3-dimethylphenylalanine serves as a precision tool for "topographical control."^{[1][2]} Unlike its more common isomer, 2,6-dimethylphenylalanine (Dmp), which acts as a rigid steric lock forcing the aromatic ring perpendicular to the peptide backbone, 2,3-Me₂Phe provides asymmetric steric biasing.^[1]

The presence of a single ortho-methyl group (at position 2) restricts

rotamer space, while the meta-methyl group (at position 3) extends the hydrophobic surface area without incurring the severe backbone clashes associated with 2,6-disubstitution.^[1] This makes 2,3-Me₂Phe ideal for fine-tuning receptor fit in opioid peptides (e.g., enkephalins, dermorphins) and enzyme inhibitors where 2,6-Dmp might be too bulky.^[1]

Comparison of Methyl-Substituted Phenylalanines

Feature	L-Phenylalanine (Phe)	2,3-Dimethylphenylalanine (2,3-Me ₂ Phe)	2,6-Dimethylphenylalanine (Dmp)
Steric Nature	Flexible	Asymmetrically Biased	Rigid / Locked
Preference	(Dynamic)	Strongly biased to or	Locked
Backbone Impact	Minimal	Moderate restriction on	Severe restriction on
Primary Use	Native recognition	Fine-tuning fit / probing asymmetry	Enforcing orthogonal orientation
Hydrophobicity	Moderate	High	High

Structural Mechanism & Crystallographic Features[3][4][5][6]

The "Ortho-Effect" and Side-Chain Orientation

In crystal structures, the defining feature of 2,3-Me₂Phe is the Ortho-Effect.[1] The methyl group at position 2 creates a steric clash with the peptide backbone (specifically the carbonyl oxygen or amide nitrogen of the preceding residue).

- Conformational Bias: To relieve this strain, the side chain adopts specific torsion angles (typically $\phi \approx -60^\circ$ and $\psi \approx 180^\circ$). The trans conformation ($\phi \approx 180^\circ$) is often energetically penalized because it forces the ortho-methyl group into the backbone plane.
- Asymmetry: Unlike 2,6-Dmp, which is symmetric, the 2,3-isomer has a "face-specific" bulk.[1] In a binding pocket, this allows the peptide to present a flat aromatic face on one side

(positions 4, 5, 6) while projecting bulk on the other (positions 2, 3).

Crystal Packing and Lattice Interactions

Peptides containing 2,3-Me₂Phe often crystallize in lower-symmetry space groups (e.g.,

) due to the chiral bias introduced by the bulky side chain.^[1]

- **Intermolecular Interactions:** The hydrophobic 2,3-dimethylphenyl moiety drives packing via van der Waals forces rather than hydrogen bonding.^[1] Expect to see "zipper-like" aromatic stacking in the crystal lattice.^[1]
- **Disorder:** It is common to observe rotational disorder in the methyl groups themselves, or slight oscillation of the phenyl ring, unless the packing is extremely tight.

Experimental Protocol: From Synthesis to Structure

Phase 1: Synthesis & Purification^[1]

- **Reagents:** Use optically pure (2S, 3S)-2,3-Me₂Phe (often synthesized via asymmetric hydrogenation or Evans auxiliary methods as described by Kazmierski et al.).^[1]
- **Coupling:** The steric bulk at the 2-position reduces coupling efficiency.
 - **Recommendation:** Use high-efficiency coupling reagents like HATU or PyBOP with extended reaction times (2–4 hours).^[1]
 - **Monitoring:** HPLC is critical as deletion sequences are common due to steric hindrance.

Phase 2: Crystallization Strategy

Crystallizing hydrophobic peptides requires a careful balance of solubility and supersaturation.

- **Solvent Screening:**
 - **Primary Solvents:** Methanol, TFE (2,2,2-trifluoroethanol), or HFIP (hexafluoroisopropanol) to solubilize the hydrophobic backbone.
 - **Precipitants:** Water or PEG 400.

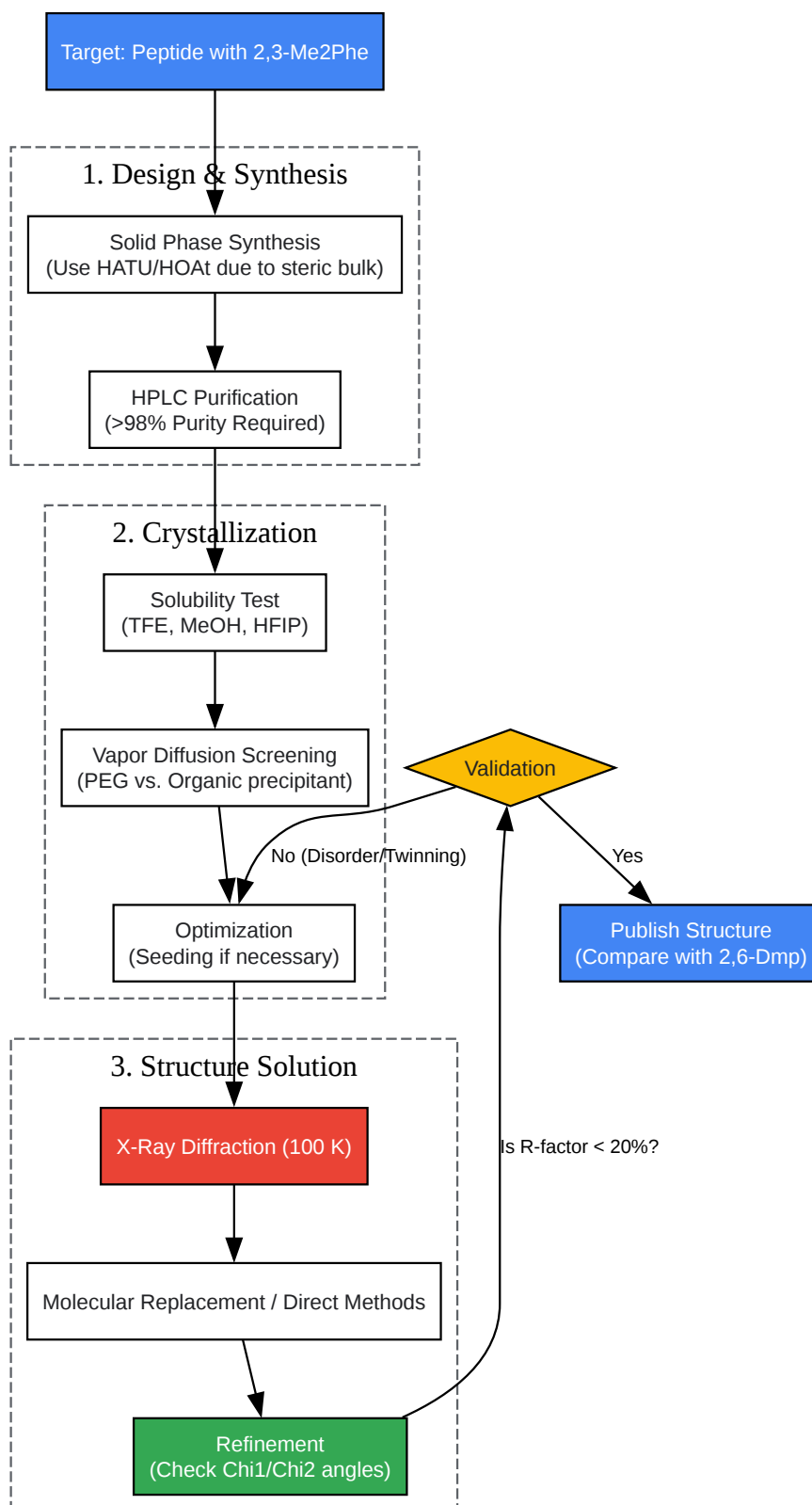
- Technique: Vapor Diffusion (Hanging Drop)
 - Reservoir: 10–30% PEG 400 in 0.1 M buffer (pH 6.0–8.0).
 - Drop: 1:1 mix of Peptide (10 mg/mL in MeOH) and Reservoir.
 - Tip: If the peptide is extremely hydrophobic, use slow evaporation from an acetonitrile/water mix.

Phase 3: Diffraction & Refinement[1]

- Data Collection: Collect at 100 K to freeze methyl group rotations.
- Refinement (SHELXL/Phenix):
 - Define the 2,3-Me₂Phe residue as a custom ligand if not in the standard library.
 - Restraints: Apply rigid bond restraints (RIGU) to the phenyl ring but allow the methyl carbons to vibrate (using larger thermal ellipsoids if necessary).
 - Check: Look for electron density peaks near the ortho and meta positions to confirm the regiochemistry (2,3 vs 2,5 or 3,4).

Visualizing the Structural Analysis Workflow

The following diagram outlines the decision process and experimental workflow for characterizing these peptides.

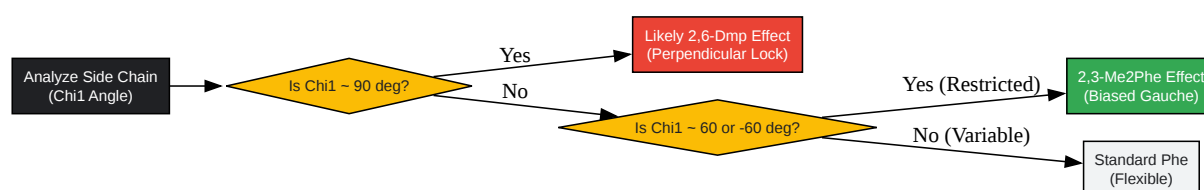


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Caption: Workflow for the synthesis, crystallization, and structural refinement of sterically hindered peptides.

Comparative Conformational Logic

When analyzing the solved structure, use this logic tree to interpret the specific effect of the 2,3-substitution:



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Caption: Logic flow for distinguishing the steric impact of methyl-substituted phenylalanines based on torsion angles.

References

- Kazmierski, W. M., et al. (1991). "Topographical design of peptides: Synthesis and conformational analysis of all the isomers of alpha,beta-dimethylphenylalanine." [2] Journal of the American Chemical Society, 113(6), 2275-2283. [1][2] [1]
- Hruby, V. J., et al. (1994). "New Amino Acids for the Topographical Control of Peptide Conformation." The Journal of Organic Chemistry, 59(6). [1][3]
- Sasaki, Y., & Ambo, A. (2012). "2',6'-Dimethylphenylalanine: A Useful Aromatic Amino Acid Surrogate for Tyr or Phe Residue in Opioid Peptides." Bioorganic & Medicinal Chemistry.
- Balaram, P. (1992). "Non-standard amino acids in peptide design and protein engineering." Current Opinion in Structural Biology. (Contextual grounding for steric constraints).

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Sources

- 1. (2R,3S)-(-)-2,3-dimethylphenylalanine - CAS号 143789-84-8 - 摩熵化学 [molaid.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. (2R,3S)-2,3-Dimethylphenylalanine methyl ester - CAS号 156592-75-5 - 摩熵化学 [molaid.com]
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